

Lanatoside C NMR Spectral Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Lanatoside C

CAS No.: 17575-22-3

Cat. No.: S532413

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The table below summarizes the available NMR spectrum information for **Lanatoside C** from scientific databases.

Spectrum Type	Experimental Conditions	Source & Availability
¹³ C NMR (1D) [1]	Solvent: H ₂ O Frequency: 126 MHz (predicted) Instrument Frequency: 500 MHz	Source: NP-MRD (Natural Products Magnetic Resonance Database) Availability: Peak list and assignments file available for download.
¹ H NMR [2]	Information not specified in the source.	Source: Chemicalbook Availability: The page mentions a ¹ H NMR spectrum exists, but no detailed data or image is provided.

Experimental Protocols from Pharmacological Studies

Although detailed NMR experimental procedures are scarce, the following protocols from recent anticancer studies illustrate how **Lanatoside C** is handled and evaluated in biological research.

In Vitro Cell Viability and Proliferation Assays

These assays are used to determine the inhibitory effect of **Lanatoside C** on cancer cell growth [3] [4] [5].

- **Cell Culture:** Human cancer cell lines (e.g., A549 for lung cancer, Hep3B for liver cancer, HuCCT-1 and TFK-1 for cholangiocarcinoma) are cultured in RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS) and maintained at 37°C in a 5% CO₂ atmosphere [3] [4] [5].
- **Compound Treatment:** **Lanatoside C** is dissolved in **Dimethyl Sulfoxide (DMSO)** to create a stock solution. For experiments, this stock is diluted to the desired working concentrations in the cell culture medium [3] [5]. A typical dose for *in vitro* studies on A549 cells is **0.4 µM for 24 hours** [3].
- **Viability Assessment:**
 - **CCK-8 Assay:** Cells are seeded in 96-well plates, treated with **Lanatoside C**, and then incubated with the CCK-8 solution. The absorbance at **450 nm** is measured using a microplate reader, which correlates with the number of living cells [3].
 - **SRB Assay:** After drug treatment, cells are fixed with trichloroacetic acid, stained with Sulforhodamine B dye, and the dissolved dye is measured at **510 nm** [4].

In Vivo Xenograft Tumor Models

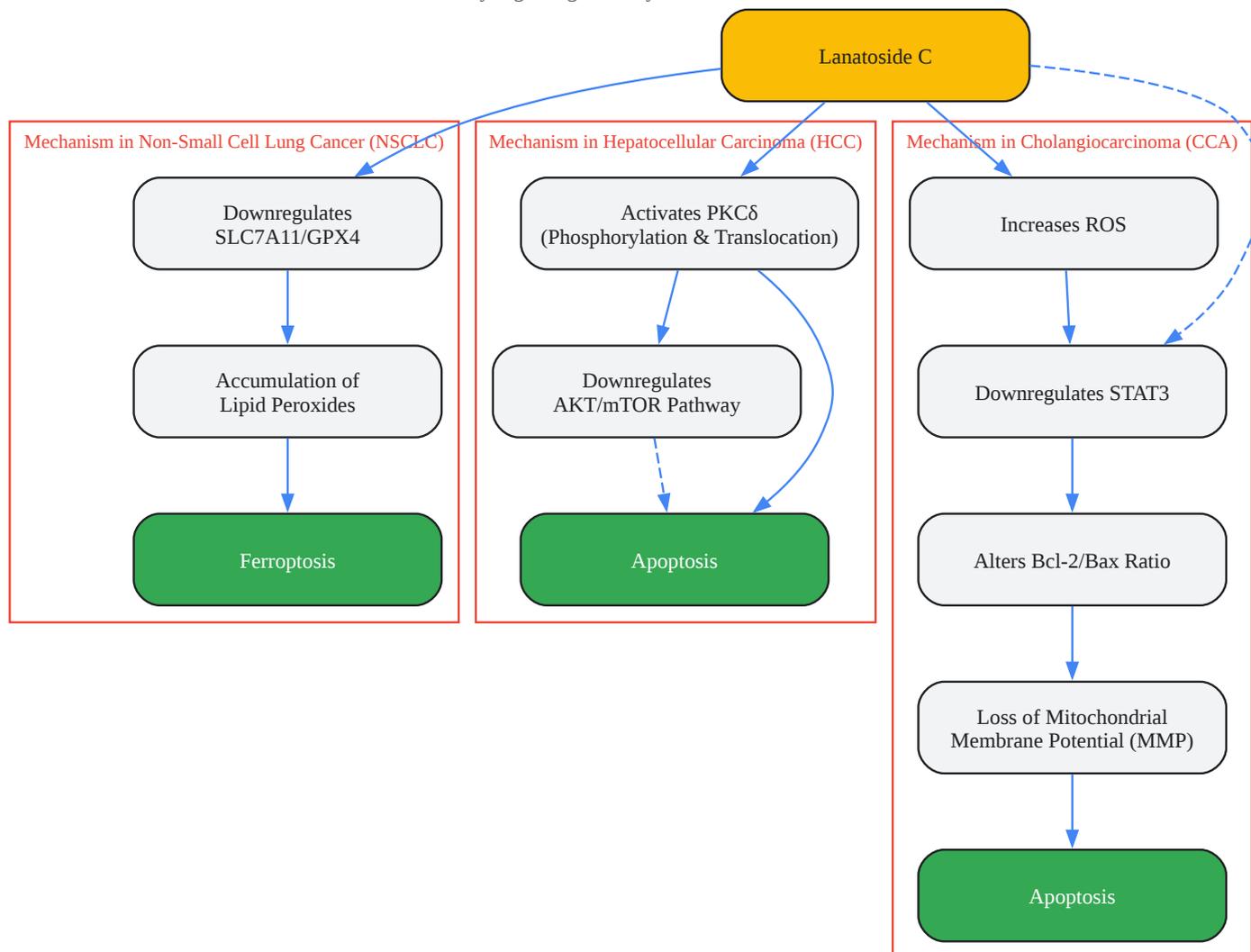
These models evaluate the antitumor efficacy of **Lanatoside C** in a living organism [3] [4] [5].

- **Tumor Implantation:** Human cancer cells (e.g., A549, Hep3B) are subcutaneously injected into immunodeficient mice (e.g., nude mice, SCID mice) [3] [4].
- **Drug Administration:** Once tumors reach a palpable size (e.g., ~100 mm³), mice are grouped for treatment. **Lanatoside C** (e.g., at **2.5 mg/kg**) or a vehicle control is administered via injection [4]. The compound is often formulated in a solution containing **Cremophor EL and DMSO** [4].
- **Efficacy Endpoints:** Tumor dimensions are measured regularly with calipers, and tumor volume is calculated. At the end of the study, tumors are excised and weighed. Tumor tissues are further analyzed using techniques like **Immunohistochemistry (IHC)** and **Western Blotting** to investigate changes in protein biomarkers like SLC7A11, GPX4, and STAT3 [3] [5].

Mechanism of Action Signaling Pathways

Based on the search results, **Lanatoside C** exerts anticancer effects through multiple pathways. The following diagram summarizes the key mechanisms as described in the literature.

Key Signaling Pathways of Lanatoside C



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Key anticancer mechanisms of **Lanatoside C** involving ferroptosis induction and apoptosis activation through multiple pathways. [3] [4] [5]

Guidance for Researchers

- **For NMR Data:** The most structured spectral data available online is the **predicted ^{13}C NMR spectrum from NP-MRD** [1]. Accessing fully detailed and experimentally verified NMR spectra for a

compound of this complexity may require specialized commercial spectral databases or access to original research literature not captured in this search.

- **For Biological Studies:** The provided experimental protocols are robust and reproducible. When working with **Lanatoside C** *in vitro*, note its solubility characteristics: it is soluble in DMSO and ethanol but **insoluble in water** [6]. Control experiments with equivalent concentrations of the vehicle (e.g., DMSO) are essential.

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References

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